

Deconstructing the Myrcenol-d6 Certificate of Analysis: A Technical Guide

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Compound of Interest

Compound Name: Myrcenol-d6

Cat. No.: B12386408

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For researchers and drug development professionals, a Certificate of Analysis (CoA) is a critical document that guarantees the identity, purity, and quality of a chemical standard. This guide provides an in-depth explanation of a typical CoA for **Myrcenol-d6**, a deuterated form of the naturally occurring terpenoid, myrcenol. Understanding the data presented and the analytical techniques employed is paramount for ensuring the accuracy and reliability of experimental results.

Product Identification and Chemical Properties

The initial section of a CoA provides fundamental information about the compound. This includes the product name, catalog number for ordering, and the specific lot number for traceability. Crucially, it also details the chemical structure and properties.

Table 1: **Myrcenol-d6** Product Information

| Parameter | Value |
|-------------------|---|
| Product Name | Myrcenol-d6 |
| Catalog Number | M-078 |
| Lot Number | 2024-001A |
| Chemical Name | 2-methyl-6-methylideneoct-7-en-2-ol-d6 |
| CAS Number | Not available |
| Molecular Formula | C ₁₀ H ₁₂ D ₆ O ^[1] |
| Molecular Weight | 160.29 g/mol ^[1] |

Table 2: Physical and Chemical Properties

| Property | Specification |
|------------|---------------------------------|
| Appearance | Colorless to pale yellow liquid |
| Solubility | Soluble in Methanol, DMSO |
| Storage | -20°C, under inert atmosphere |

Analytical Data and Specifications

This core section of the CoA summarizes the results of various analytical tests performed on the specific batch of **Myrcenol-d6**. Each test provides a quantitative measure of a specific quality attribute.

Table 3: Analytical Specifications and Results

| Test | Method | Specification | Result |
|-------------------------|------------------|------------------------|----------------|
| Chemical Purity | HPLC | $\geq 98.0\%$ | 99.5% |
| Identity | ^1H NMR | Conforms to structure | Conforms |
| Identity | MS | Conforms to structure | Conforms |
| Isotopic Purity | MS | $\geq 99\%$ atom % D | 99.6% |
| Deuterium Incorporation | MS | Report Results | $d_6 = 99.6\%$ |
| $d_5 = 0.3\%$ | | | |
| $d_4 = 0.1\%$ | | | |
| $d_0-d_3 < 0.1\%$ | | | |
| Residual Solvents | GC-MS | Meets USP <467> limits | Passes |
| Heavy Metals | ICP-MS | ≤ 10 ppm | Passes |

Experimental Protocols

The following are detailed methodologies for the key experiments cited in the Certificate of Analysis for **Myrcenol-d6**.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

Objective: To determine the purity of the **Myrcenol-d6** compound by separating it from any non-deuterated or other impurities.

Methodology:

- **Sample Preparation:** A stock solution of **Myrcenol-d6** is prepared by dissolving a precisely weighed amount in a suitable solvent, such as methanol, to a known concentration (e.g., 1 mg/mL).

- Instrumentation: A standard HPLC system equipped with a UV detector is used.
- Chromatographic Conditions:
 - Column: A reverse-phase C18 column (e.g., 4.6 mm x 250 mm, 5 μ m particle size).
 - Mobile Phase: A gradient of acetonitrile and water.
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 10 μ L.
 - Detection: UV at 220 nm.
- Analysis: The sample is injected into the HPLC system. The retention time of the major peak corresponding to **Myrcenol-d6** is recorded. The purity is calculated based on the area of the main peak relative to the total area of all peaks in the chromatogram.

Mass Spectrometry (MS) for Identity and Isotopic Purity

Objective: To confirm the molecular weight of **Myrcenol-d6** and to determine the isotopic distribution and enrichment.

Methodology:

- Sample Preparation: The sample is diluted in a suitable solvent and infused into the mass spectrometer.
- Instrumentation: A high-resolution mass spectrometer, often coupled with a Gas Chromatograph (GC-MS), is used.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) or Electrospray Ionization (ESI).
 - Mass Analyzer: Quadrupole or Time-of-Flight (TOF).
 - Scan Range: A range that includes the expected molecular ion of **Myrcenol-d6** (m/z 160.29).

- Analysis:
 - Identity Confirmation: The mass spectrum is analyzed for the presence of the molecular ion peak corresponding to the calculated mass of **Myrcenol-d6**.
 - Isotopic Purity: The relative intensities of the ion peaks corresponding to different deuterated species (d0 to d6) are measured. The isotopic purity is calculated as the percentage of the d6 species relative to all other species.

Nuclear Magnetic Resonance (^1H NMR) Spectroscopy for Identity

Objective: To confirm the chemical structure of **Myrcenol-d6** by analyzing the hydrogen atoms in the molecule.

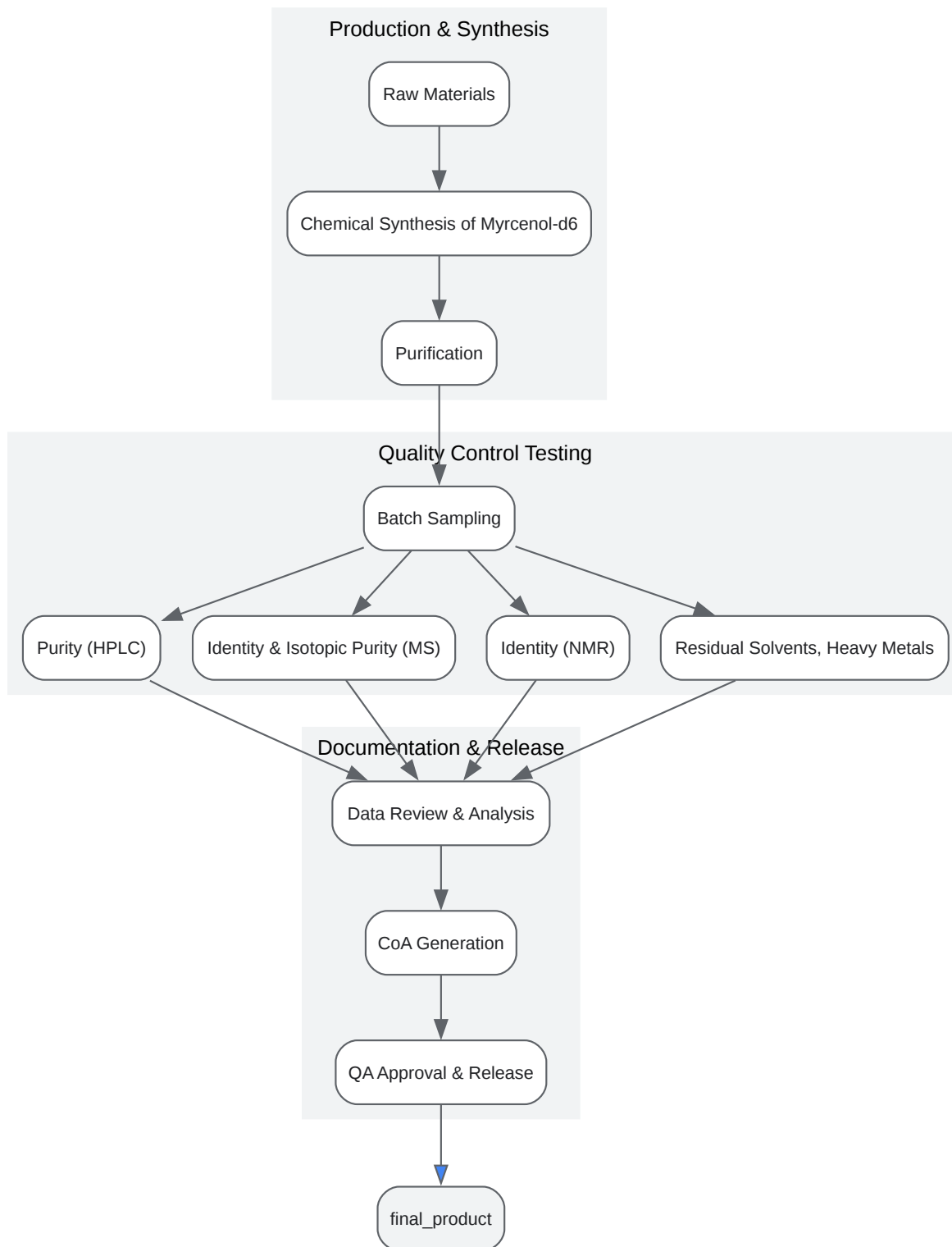
Methodology:

- Sample Preparation: A small amount of the **Myrcenol-d6** sample is dissolved in a deuterated solvent (e.g., CDCl_3).
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- NMR Analysis: The ^1H NMR spectrum is acquired. The chemical shifts, splitting patterns, and integration of the peaks are analyzed. For a deuterated compound like **Myrcenol-d6**, the absence of signals at the positions where deuterium atoms have replaced protons confirms the success of the deuteration. The remaining proton signals should correspond to the expected structure of the Myrcenol backbone.

Workflow and Quality Assurance

The generation of a Certificate of Analysis is a systematic process that ensures the quality and reliability of the product. The following diagram illustrates the typical workflow.

Myrcenol-d6 Certificate of Analysis Workflow

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Caption: Workflow for the generation of a **Myrcenol-d6** Certificate of Analysis.

This guide provides a comprehensive overview of a **Myrcenol-d6** Certificate of Analysis, enabling researchers to critically evaluate the quality of their standards and ensure the integrity of their scientific work. The detailed experimental protocols and workflow visualization offer a deeper understanding of the rigorous testing that underpins this essential document.

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References

- 1. medchemexpress.com [medchemexpress.com]
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